

Personal protective equipment for handling Ethyl methyl carbonate

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Compound of Interest

Compound Name: Ethyl methyl carbonate

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Essential Safety and Handling Guide for Ethyl Methyl Carbonate

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Ethyl methyl carbonate** (EMC). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Ethyl methyl carbonate is a highly flammable liquid and vapor, necessitating stringent safety protocols to mitigate risks.[1] Proper personal protective equipment (PPE), correct handling and storage techniques, and established emergency procedures are paramount.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Use explosion-proof electrical, ventilating, and lighting equipment. [1][3]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3][4][5]



Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against exposure.

Protection Type	Specific Requirement	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields.[1]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber).[6]	Prevents skin contact.
Skin and Body	Flame-retardant and impervious clothing.[1]	Protects against fire and chemical splashes.
Respiratory	Full-face respirator if exposure limits are exceeded or symptoms occur.[1]	Prevents inhalation of harmful vapors.

Handling Procedures:

- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3][5] No smoking in the handling area.[1][2][3][5]
- Use non-sparking tools.[1][3]
- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[2]
- Keep containers tightly closed when not in use.[1][2][3][5]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4][5]
- Keep containers tightly closed.[1][3][5]
- Store away from incompatible materials such as strong oxidizers. [6][7]



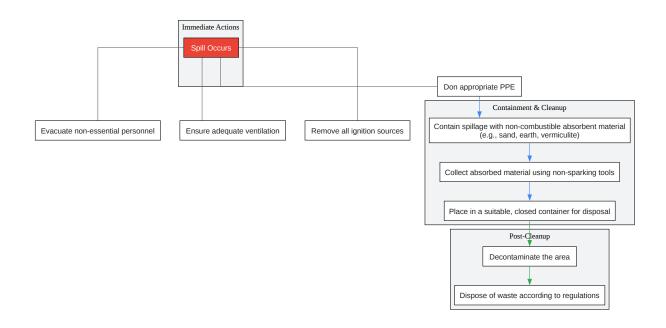
Emergency and Disposal Plan

First-Aid Measures:

Exposure Route	Immediate Action	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]	
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected area with plenty of water.[1]	
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1][3]	
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[1]	

Spill Response: In the event of a spill, a clear and immediate response is crucial. The following workflow outlines the necessary steps.





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Workflow for handling an Ethyl methyl carbonate spill.

Fire-Fighting Measures:



- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Unsuitable extinguishing media: Do not use a water jet.[7]
- Specific hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Disposal Plan:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.
- Do not mix with other waste.[2]
- Handle uncleaned containers as you would the product itself.[2]
- Dispose of contents and containers in accordance with local, regional, and national regulations.[1][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **Ethyl methyl carbonate**.

Property	Value	Reference
CAS Number	623-53-0	[1]
Chemical Formula	C4H8O3	[4]
Boiling Point	107°C	[8]
Melting Point	-55°C	[8]
Flash Point	23°C (closed cup)	-
Flammability	Highly flammable liquid and vapor (Category 2 or 3)	[1][3]
Storage Temperature	15-25°C	[4]



This guide is intended to provide essential, immediate safety and logistical information. Always refer to the full Safety Data Sheet (SDS) for complete details before handling **Ethyl methyl** carbonate.

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References

- 1. echemi.com [echemi.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. kishida.co.jp [kishida.co.jp]
- 4. Ethyl Methyl Carbonate (EMC) High-Purity Electrolyte Solvent [epchems.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. carlroth.com [carlroth.com]
- 7. carlroth.com [carlroth.com]
- 8. kishida.co.jp [kishida.co.jp]
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